

Maltitol Metabolism and Absorption In Vivo: A Technical Guide

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Compound of Interest

Compound Name: Maltitol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vivo metabolism and absorption pathways of **maltitol**, a widely used sugar alcohol. The information presented herein is intended for researchers, scientists, and professionals involved in drug development and nutritional science. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes the core metabolic pathways.

Quantitative Data Summary

The following tables summarize the key quantitative parameters related to **maltitol**'s metabolism, absorption, and physiological effects based on in vivo studies in humans and animals.

Table 1: Caloric Value and Glycemic/Insulinemic Response of **Maltitol**

Parameter	Value	Species	Reference
Caloric Value	~2.1 - 2.4 kcal/g	Human	[1]
Glycemic Index (vs. Glucose)	35 (powder)	Human	[1]
Insulinemic Index (vs. Glucose)	27	Human	
Peak Blood Glucose Increment (50g dose)	49 mg/dl	Human (Diabetic)	[2]
Peak Insulin Increment (50g dose)	7.98 μ U/ml	Human (Diabetic)	[2]

Table 2: Absorption, Metabolism, and Excretion of **Maltitol** in Humans

Parameter	Value	Conditions	Reference
Small Intestinal Hydrolysis	Partial	In vivo perfusion	[1]
Fecal Excretion (as maltitol)	~14.3% of ingested radioactivity	Single oral dose of [14C]-maltitol	[3]
Urinary Excretion (as maltitol)	~2.6% of ingested radioactivity	Single oral dose of [14C]-maltitol	[3]
Expired as $^{14}\text{CO}_2$	~56% of ingested radioactivity	48 hours after oral [14C]-maltitol	[3]
Expired as $^{14}\text{CH}_4$	~0.2% of ingested radioactivity	48 hours after oral [14C]-maltitol	[3]

Table 3: Comparative Metabolism of **Maltitol** in Animal Models

Parameter	Value	Species	Conditions	Reference
14CO2 Recovery	72-74%	Conventional Rats & Mice	48h after oral [14C]-maltitol	[4]
14CO2 Recovery	59%	Germ-free Mice	48h after oral [14C]-maltitol	[4]
Radioactivity in Urine, Feces, & Intestinal Contents	19%	Conventional Rats & Mice	48h after oral [14C]-maltitol	[4]
Radioactivity in Urine, Feces, & Intestinal Contents	39%	Germ-free Mice	48h after oral [14C]-maltitol	[4]

Core Metabolic and Absorption Pathways

Maltitol undergoes two primary metabolic fates in vivo: partial hydrolysis in the small intestine and fermentation of the unabsorbed portion by the gut microbiota in the large intestine.

Small Intestine: Hydrolysis and Absorption

In the small intestine, **maltitol** is partially hydrolyzed by the brush border enzyme maltase-glucoamylase into its constituent monosaccharides: glucose and sorbitol.[5][6] Glucose is readily absorbed via active transport, while sorbitol is more slowly and passively absorbed.[5] A significant portion of ingested **maltitol** passes through the small intestine intact.

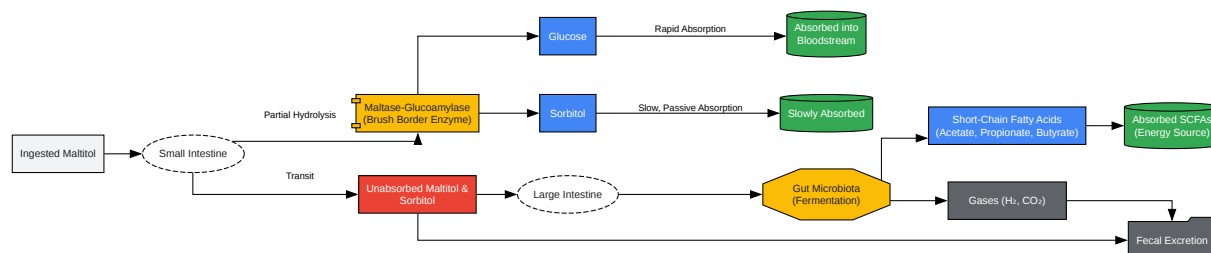
Large Intestine: Fermentation

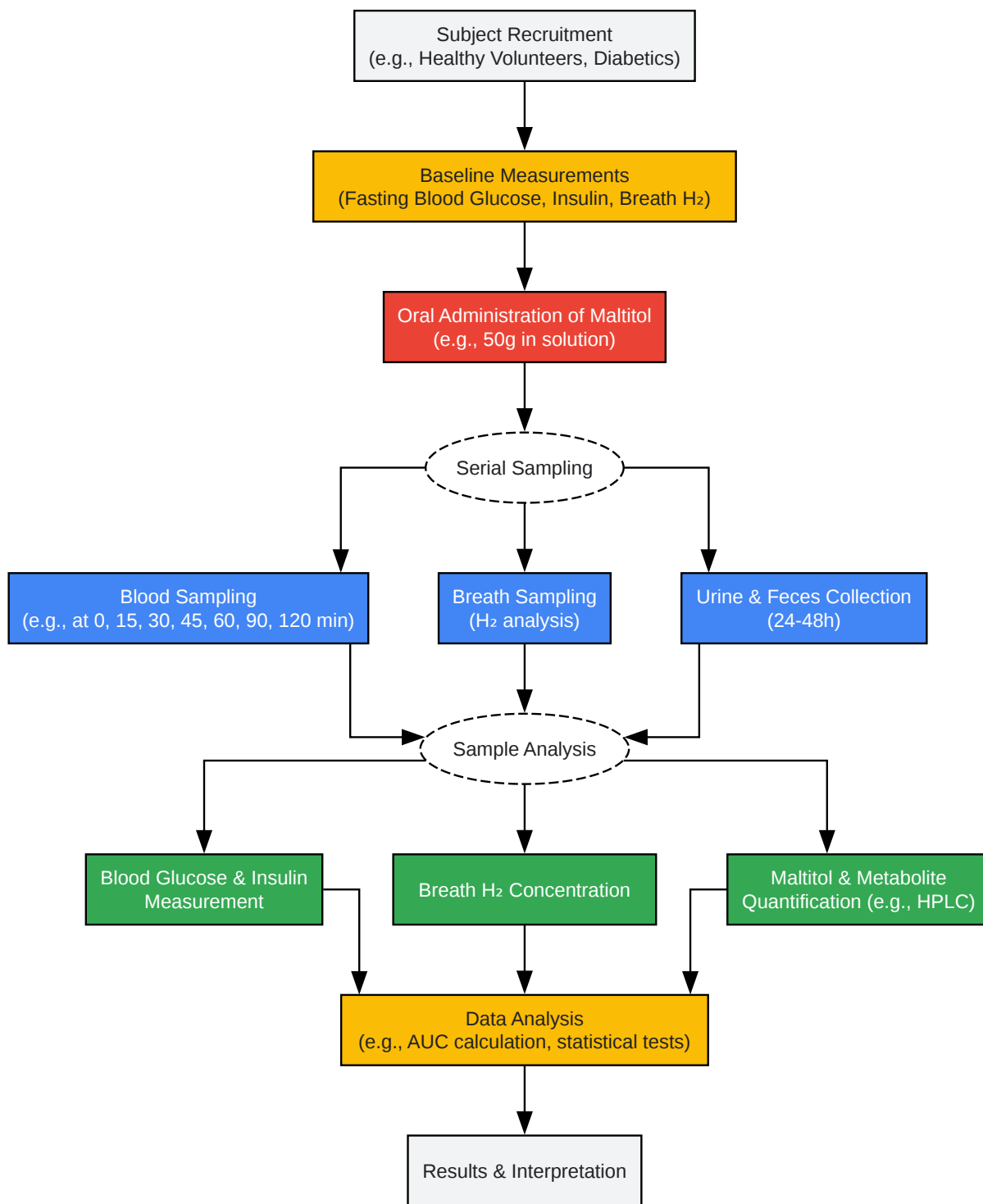
The unabsorbed **maltitol** and sorbitol reach the large intestine, where they are fermented by the resident gut microbiota.[1][3] This fermentation process yields short-chain fatty acids (SCFAs), such as acetate, propionate, and butyrate, as well as gases like hydrogen (H₂) and carbon dioxide (CO₂).[1][3] The produced SCFAs can be absorbed by the host and contribute to the overall energy yield of **maltitol**.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the key metabolic pathways and a typical experimental workflow for studying **maltitol** metabolism.

Metabolic Pathway of Maltitol In Vivo





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